

Essential Safety and Operational Guide for Handling Trimethyl Orthobenzoate

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Compound of Interest

Compound Name: Trimethyl orthobenzoate

Cat. No.: B1683259

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Trimethyl orthobenzoate**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Trimethyl orthobenzoate is a combustible liquid that can cause skin, eye, and respiratory irritation.^{[1][2][3]} It is also sensitive to moisture, which necessitates careful handling and storage to maintain its chemical integrity.^{[1][3][4]}

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **Trimethyl orthobenzoate** are its combustibility and its irritant properties.^{[2][3]} The toxicological properties of this substance have not been fully investigated, warranting a cautious approach.^{[1][2]} The following table summarizes the required PPE for handling this chemical.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 standards.[1][2]	To protect against splashes and vapors that can cause serious eye irritation.[2][3]
Skin Protection	Chemical-resistant gloves (inspected before use) and appropriate protective clothing to prevent skin exposure.[1][5][6]	To prevent skin irritation from direct contact.[1][2]
Respiratory Protection	Use in a well-ventilated area. [1][5] A NIOSH/MSHA or European Standard EN 149 approved respirator is required if irritation is experienced or exposure limits may be exceeded.[1]	To avoid inhalation of vapors, which can cause respiratory tract irritation.[1][3]

Operational Plan for Safe Handling

A systematic approach to handling **Trimethyl orthobenzoate** is essential to minimize risks.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[1][5]
- Ensure that an eyewash station and safety shower are readily accessible and close to the workstation.[2]
- Remove all sources of ignition, such as open flames, hot surfaces, and sparks, as the substance is a combustible liquid.[2][5]
- Use non-sparking tools and take precautionary measures against static discharge.[5][7]

2. Handling Procedure:

- Wash hands thoroughly after handling the chemical.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[5\]](#)
- Do not breathe in vapor, mist, or gas.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[8\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place away from sources of ignition.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Keep containers tightly closed to prevent moisture contamination, as the chemical is moisture-sensitive.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Store separately from incompatible materials such as strong oxidizing agents and acids.[\[1\]](#)

Emergency and Disposal Procedures

Spill and Leak Management:

- In case of a spill, immediately remove all sources of ignition.[\[2\]](#)[\[5\]](#)
- Ensure adequate ventilation.[\[2\]](#)[\[5\]](#)
- Absorb the spill with an inert material like vermiculite, sand, or earth.[\[1\]](#)[\[2\]](#)
- Collect the absorbed material and place it into a suitable, closed container for disposal.[\[2\]](#)[\[5\]](#)

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)[\[2\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush the affected skin with plenty of water for at least 15 minutes. Get medical attention.[\[1\]](#)[\[2\]](#)

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[1][2]

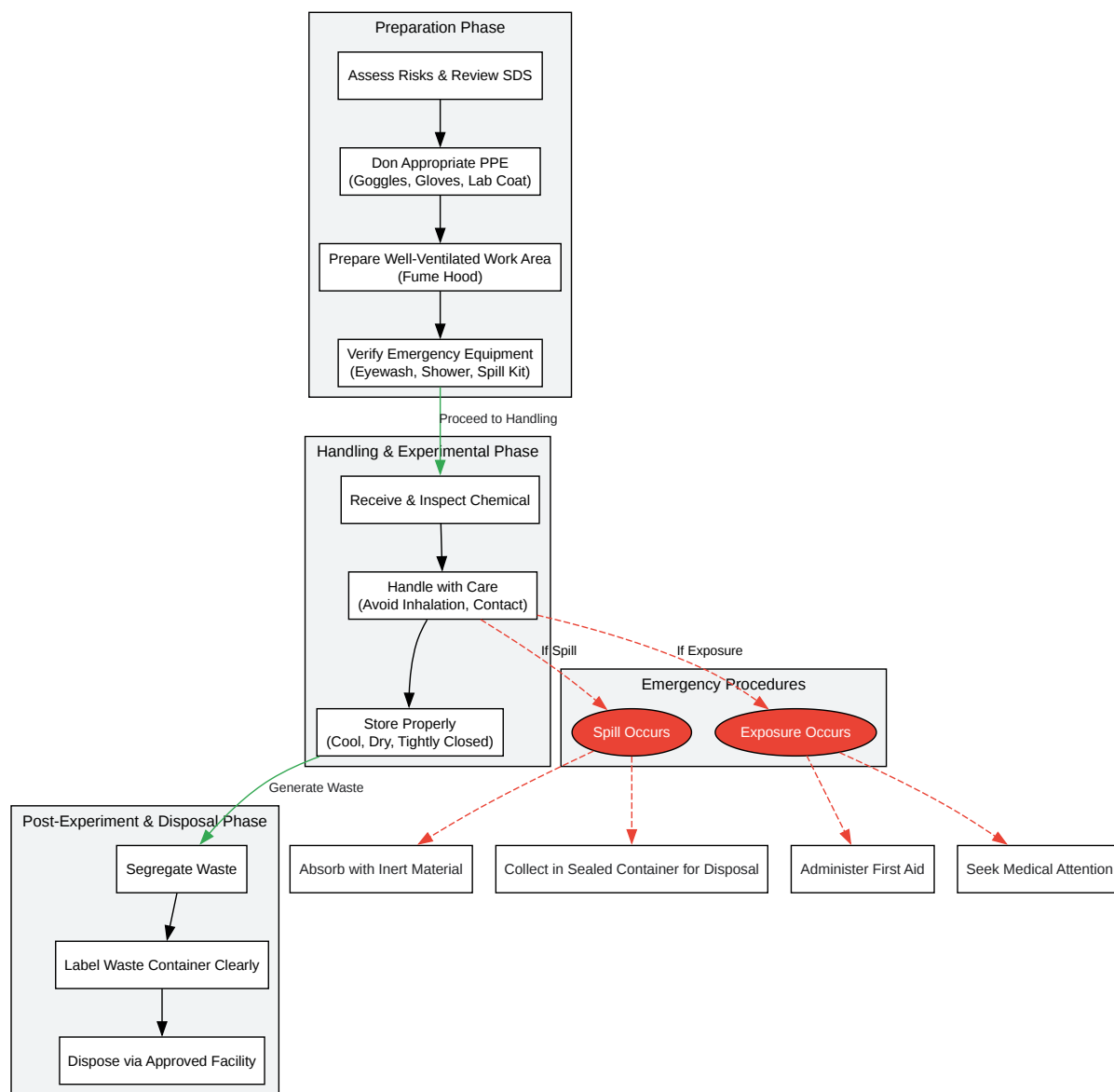
Disposal Plan:

- Waste must be disposed of in accordance with federal, state, and local environmental control regulations.[8]
- Dispose of contents and containers at an approved waste disposal plant.[2][5][9]
- The material can be sent to a licensed chemical destruction facility or disposed of through controlled incineration with flue gas scrubbing.[5]
- Do not allow the chemical to enter drains or sewer systems.[5]

Quantitative Safety Data

Property	Value
Flash Point	82 °C / 179.6 °F (closed cup)[1][2][10]
Molecular Formula	C10 H14 O3[3][6]
Molecular Weight	182.22 g/mol [4][6]
Hazard Classifications	Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific target organ toxicity - single exposure (Category 3)[2][6][10]

Workflow for Handling Trimethyl Orthobenzoate



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Caption: Workflow for the safe handling of **Trimethyl orthobenzoate**.

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